

# 8-Amino-1-naphthalenesulfonic acid chemical properties

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## Compound of Interest

Compound Name: 8-Amino-1-naphthalenesulfonic acid

Cat. No.: B160913

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## 8-Amino-1-naphthalenesulfonic Acid: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**8-Amino-1-naphthalenesulfonic acid**, also known as Peri acid, is an important organic compound featuring both an amino group and a sulfonic acid group attached to a naphthalene core. This bifunctionality makes it a valuable intermediate in the synthesis of a variety of chemical compounds, most notably azo dyes. This technical guide provides a comprehensive overview of the known chemical and physical properties of **8-amino-1-naphthalenesulfonic acid**, its synthesis, and its primary applications.

### Chemical and Physical Properties

The properties of **8-amino-1-naphthalenesulfonic acid** are summarized in the tables below. It is characterized as a white, needle-like crystalline solid.<sup>[1]</sup> Its high melting point suggests strong intermolecular forces within the crystal lattice.

### General Properties

| Property         | Value  | Reference |
|------------------|--|-----------|
| Chemical Formula | C <sub>10</sub> H <sub>9</sub> NO <sub>3</sub> S | [1][2][3] |
| Molecular Weight | 223.25 g/mol                                     | [1][2][3] |
| Appearance       | White needle-like crystals                       | [1]       |
| CAS Number       | 82-75-7  | [1][2][3] |

## Physicochemical Data

| Property         | Value                       | Reference |
|------------------|-----------------------------|-----------|
| Melting Point    | >350 °C                     | [1][2]    |
| Density          | 1.5 ± 0.1 g/cm <sup>3</sup> | [2]       |
| LogP             | 0.42                        | [2]       |
| Refractive Index | 1.713 (estimate)            | [2]       |

## Solubility

**8-Amino-1-naphthalenesulfonic acid** exhibits limited solubility in water, which increases with temperature. It is also soluble in glacial acetic acid.

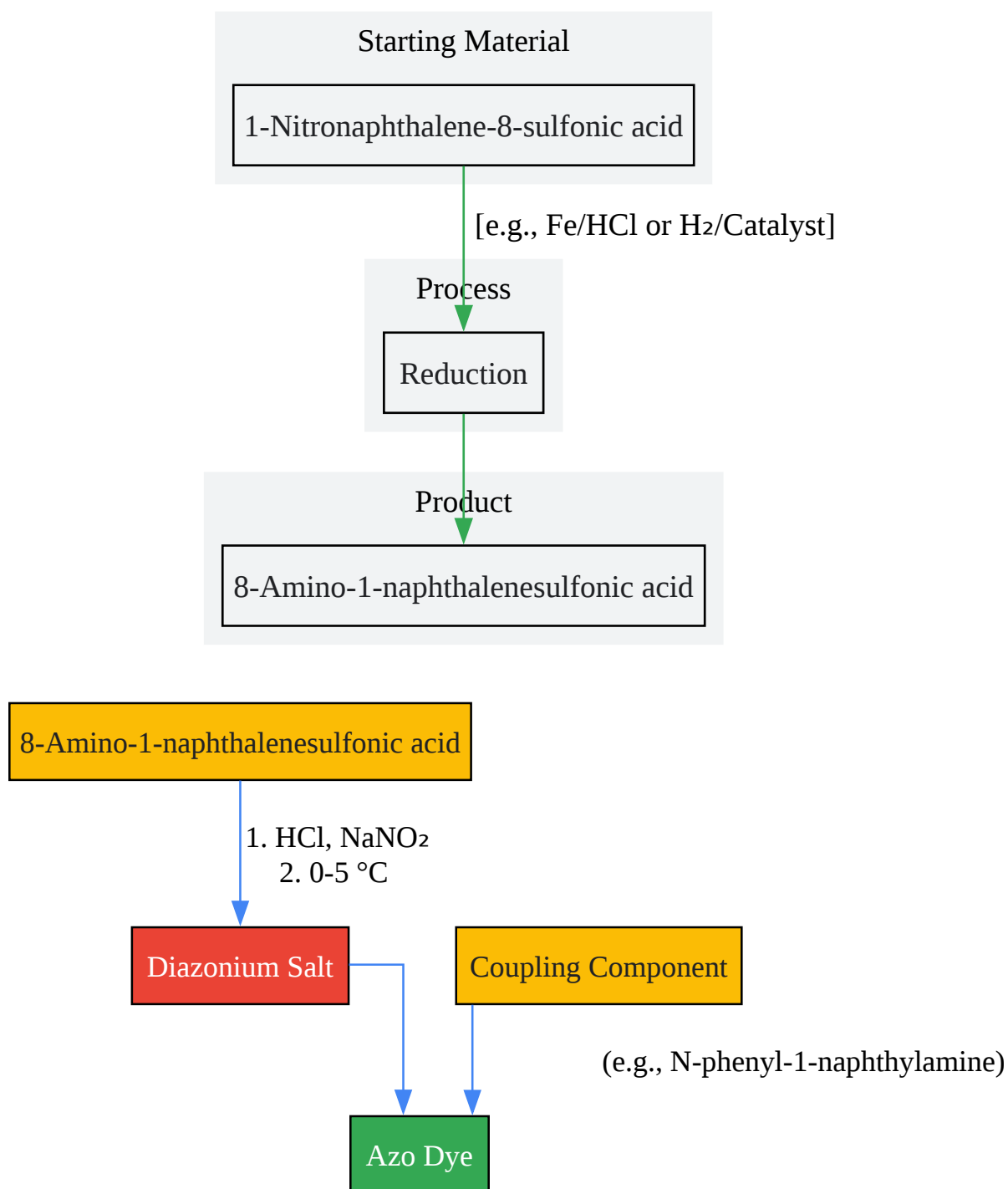
| Solvent             | Solubility                          | Temperature | Reference |
|---------------------|-------------------------------------|-------------|-----------|
| Cold Water          | 1 part in 4800 parts<br>(0.208 g/L) | [1]         |           |
| Hot Water           | 1 part in 240 parts<br>(4.17 g/L)   | [1]         |           |
| Water               | 0.2 g/L                             | 21 °C       | [1]       |
| Glacial Acetic Acid | Soluble                             | [1]         |           |

## Chemical Reactivity and Synthesis

The reactivity of **8-amino-1-naphthalenesulfonic acid** is dictated by the presence of the amino and sulfonic acid groups on the naphthalene ring. The amino group can be diazotized and then coupled with other aromatic compounds to form azo dyes. The sulfonic acid group imparts water solubility to the final dye molecule.

## Synthesis of 8-Amino-1-naphthalenesulfonic Acid

The industrial synthesis of **8-amino-1-naphthalenesulfonic acid** typically involves the reduction of 1-nitronaphthalene-8-sulfonic acid.



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